

# Essential Safety and Operational Guide for 3-(Methylthio)aniline

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 3-(Methylthio)aniline

Cat. No.: B157570

[Get Quote](#)

This document provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **3-(Methylthio)aniline**. It is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

## Chemical Profile and Hazards

**3-(Methylthio)aniline** (CAS No: 1783-81-9) is a combustible liquid that is harmful if swallowed, toxic in contact with skin, and may cause skin and serious eye irritation.[1][2] It is also harmful to aquatic life with long-lasting effects.[3] Inhalation of vapors or mists may cause respiratory irritation and can be damaging to health, with prolonged exposure potentially leading to headaches, nausea, and loss of consciousness.[3]

## Quantitative Hazard Data

Hazard Classification	Category	GHS Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[2]
Acute Toxicity, Dermal	Category 3	H312: Toxic in contact with skin[2]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A / 2	H319: Causes serious eye irritation
Specific target organ toxicity — single exposure	Category 3	H335: May cause respiratory irritation
Hazardous to the Aquatic Environment, Long-term Hazard	Category 3	H412: Harmful to aquatic life with long lasting effects[3]

## Physical and Chemical Properties

Property	Value
Molecular Formula	C7H9NS[1]
Molecular Weight	139.22 g/mol
Boiling Point	163-165 °C @ 16 mmHg
Density	1.13 g/mL at 25 °C
Flash Point	>110 °C (>230 °F)[1]
Appearance	Colorless to light orange to yellow clear liquid
Odor	Unpleasant[1]

## Personal Protective Equipment (PPE)

A comprehensive PPE plan is critical to mitigate the risks associated with handling **3-(Methylthio)aniline**. The following table summarizes the recommended PPE.

Body Part	Recommended Protection	Standard/Specification
Eyes/Face	Safety goggles or faceshield <a href="#">[4]</a>	OSHA 29 CFR 1910.133 or European Standard EN166 <a href="#">[5]</a>
Skin	Chemical-resistant gloves (Neoprene recommended), Overalls or lab coat, Safety footwear <a href="#">[3]</a>	EN 374 (for gloves) <a href="#">[3]</a>
Respiratory	Air-purifying respirator with organic vapor cartridge (and particulate filter if aerosols are generated) <a href="#">[6]</a>	NIOSH/MSHA or European Standard EN 149 approved <a href="#">[5]</a>

## Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational workflow is paramount for safety.

### 1. Preparation and Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood.[\[7\]](#)
- Ensure that an eyewash station and safety shower are readily accessible and in close proximity to the workstation.[\[8\]](#)
- Inspect all PPE for integrity before use.
- Have spill control materials (e.g., sand, earth, vermiculite) readily available.[\[3\]](#)

### 2. Donning PPE:

- Don a lab coat or overalls.
- Put on safety footwear.
- Wear chemical-resistant gloves (Neoprene is a suitable option). Ensure gloves are clean and dry before use.[\[3\]](#)

- Wear safety goggles. If there is a splash risk, a face shield should also be worn.[4]
- If working outside of a fume hood or if there is a risk of inhalation, wear a properly fitted respirator.

### 3. Handling the Chemical:

- Avoid direct contact with the skin, eyes, and clothing.[7]
- Do not eat, drink, or smoke in the handling area.
- Avoid generating mists or vapors.[2]
- Keep containers tightly closed when not in use.[8]
- Avoid contact with incompatible materials such as strong oxidizing agents.[8]

### 4. Post-Handling:

- Wash hands and any exposed skin thoroughly with soap and water after handling.
- Carefully remove and decontaminate reusable PPE after use.
- Contaminated disposable gloves should be replaced and disposed of as chemical waste.[3]
- Contaminated clothing should be removed immediately and washed before reuse.[2]

## Emergency Procedures

### Spill Response:

- Evacuate non-essential personnel from the spill area and move upwind.[3]
- Wear full protective clothing, including respiratory protection.[3]
- Prevent the spill from entering drains or waterways.[3]
- Contain the spill using inert absorbent materials like sand, earth, or vermiculite.[3]

- Collect the absorbed material into labeled containers for proper disposal.[3]
- Decontaminate the spill area.

#### First Aid Measures:

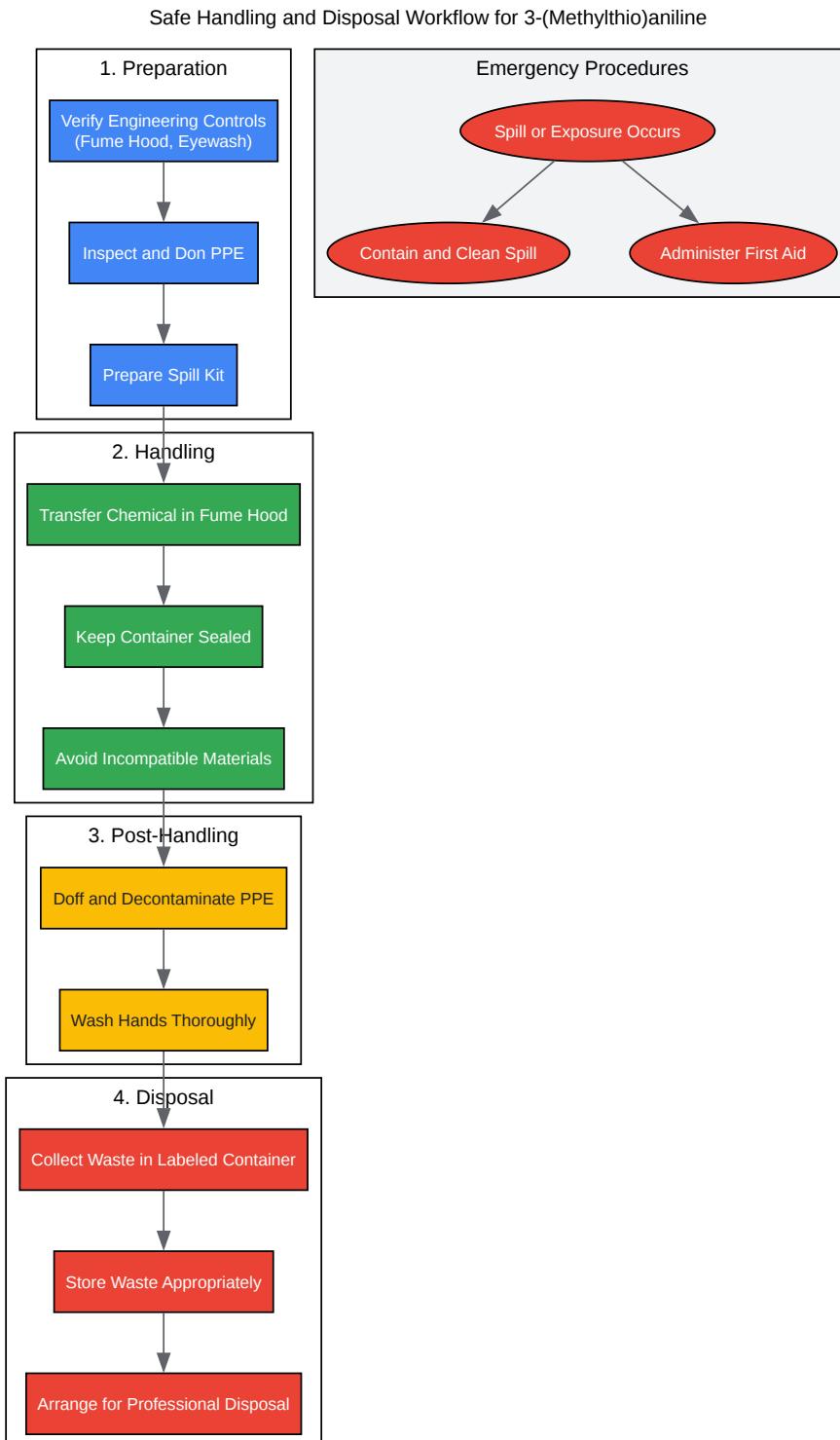
- In case of skin contact: Immediately remove all contaminated clothing and flush the skin with running water and soap.[3] Seek medical attention if irritation occurs.[3]
- In case of eye contact: Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[3] Seek medical attention.
- If inhaled: Remove the person from the contaminated area to fresh air.[3] If not breathing, give artificial respiration. Seek immediate medical attention.
- If swallowed: Do NOT induce vomiting. Rinse the mouth with water. Seek immediate medical attention.[5]

## Disposal Plan

All waste must be handled in accordance with local, state, and federal regulations.[3]

- Waste Collection:
  - Collect waste **3-(Methylthio)aniline** and contaminated materials (e.g., absorbent pads, gloves) in a designated, properly labeled, and sealed container.
- Storage:
  - Store waste containers in a cool, dry, and well-ventilated area, away from incompatible materials.
- Disposal:
  - Dispose of the chemical waste through a licensed and approved waste disposal company.
  - DO NOT discharge into sewers or waterways.[3]

# Workflow Diagram



[Click to download full resolution via product page](#)

Caption: Workflow for safe handling and disposal of **3-(Methylthio)aniline**.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 3-(Methylthio)aniline, 97% 5 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 2. tcichemicals.com [tcichemicals.com]
- 3. datasheets.scbt.com [datasheets.scbt.com]
- 4. solutions.covestro.com [solutions.covestro.com]
- 5. fishersci.com [fishersci.com]
- 6. OSHA Technical Manual (OTM) - Section VIII: Chapter 1 | Occupational Safety and Health Administration [osha.gov]
- 7. aksci.com [aksci.com]
- 8. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Essential Safety and Operational Guide for 3-(Methylthio)aniline]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b157570#personal-protective-equipment-for-handling-3-methylthio-aniline\]](https://www.benchchem.com/product/b157570#personal-protective-equipment-for-handling-3-methylthio-aniline)

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)